

Essential Safety and Disposal Procedures for CPI-169 Racemate

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Compound of Interest

Compound Name: *CPI-169 racemate*

Cat. No.: *B606793*

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Disclaimer: A specific Safety Data Sheet (SDS) for **CPI-169 racemate** is not publicly available. The following disposal procedures are based on general best practices for handling potent, research-grade chemical compounds and should be supplemented by consulting the official SDS provided by your supplier and guidance from your institution's Environmental Health and Safety (EHS) department. All chemical waste must be managed in accordance with local, state, and federal regulations.

Hazard Assessment and Precautionary Measures

CPI-169 is a potent and selective EZH2 inhibitor.^[1] As with many research-specific compounds, comprehensive hazard data may not be fully established. Therefore, it is prudent to handle **CPI-169 racemate** as a hazardous substance. A general warning for such research products states: "This material should be considered hazardous until further information becomes available. Do not ingest, inhale, get in eyes, on skin, or on clothing. Wash thoroughly after handling"^[2].

Personal Protective Equipment (PPE) is mandatory when handling **CPI-169 racemate** for disposal:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A lab coat.

- Respiratory Protection: If handling the solid form outside of a fume hood or if aerosolization is possible, a properly fitted respirator is recommended.

Disposal of Unused or Waste CPI-169 Racemate (Solid Form)

Solid **CPI-169 racemate** should be disposed of as hazardous chemical waste.

Protocol:

- Carefully transfer the solid waste into a designated, sealable, and chemically compatible waste container.
- Ensure the container is clearly labeled with "Hazardous Waste," the full chemical name ("CPI-169 racemate"), and the approximate quantity.
- Store the sealed waste container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- Arrange for pickup and disposal by your institution's EHS or a licensed hazardous waste disposal contractor.

Disposal of CPI-169 Racemate Solutions

Solutions containing **CPI-169 racemate** must be collected and disposed of as liquid hazardous waste. Do not pour solutions containing **CPI-169 racemate** down the drain.

Protocol:

- Collect all waste solutions containing **CPI-169 racemate** in a sealable, leak-proof, and chemically compatible container.
- Label the container with "Hazardous Waste," the full chemical name ("CPI-169 racemate"), the solvent(s) used (e.g., DMSO, Ethanol), and the estimated concentration and volume.
- Store the sealed liquid waste container in secondary containment within a designated hazardous waste accumulation area.

- Contact your institution's EHS for collection and disposal.

Disposal of Contaminated Materials and Empty Containers

Any materials that have come into contact with **CPI-169 racemate** are considered contaminated and must be disposed of as hazardous waste.

Protocol for Contaminated Labware (e.g., pipette tips, gloves, weigh paper):

- Place all contaminated solid waste into a designated hazardous waste bag or container.
- Seal and label the container with "Hazardous Waste" and a description of the contents (e.g., "CPI-169 Contaminated Debris").
- Manage for disposal through your institution's EHS.

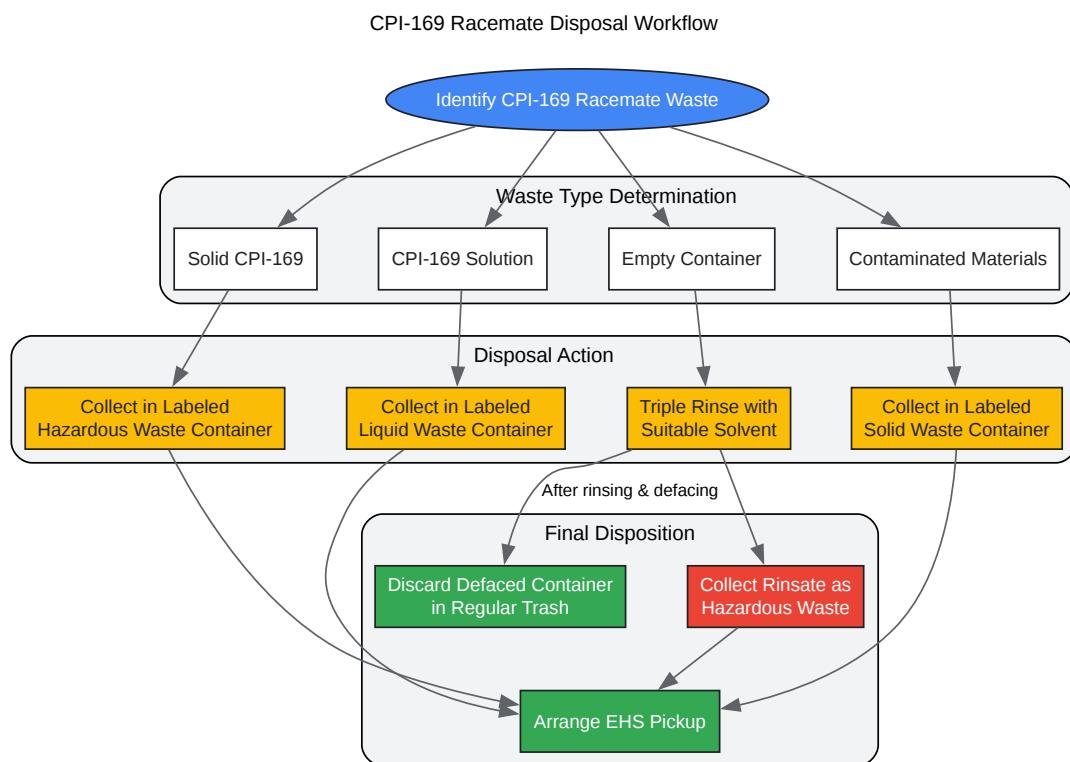
Protocol for Empty Containers:

- Containers that held **CPI-169 racemate** must be triple-rinsed with a suitable solvent before being discarded as non-hazardous waste.^[3]
- The first rinseate is considered acutely hazardous and must be collected and disposed of as hazardous liquid waste.^[3] Subsequent rinses should also be collected as hazardous waste.
- After triple-rinsing and air-drying, deface the original label on the container to prevent misidentification.
- The rinsed and defaced container may then be disposed of in the regular trash or recycled, in accordance with institutional policies.

Summary of CPI-169 Properties

Property	Value
CAS Number	1450655-76-1
Molecular Formula	C27H36N4O5S
Molecular Weight	528.66 g/mol
Solubility (in vitro, 25°C)	DMSO: 88 mg/mL (166.45 mM) Ethanol: 88 mg/mL (166.45 mM) Water: Insoluble

Disposal Workflow Diagram



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Caption: Logical workflow for the proper disposal of **CPI-169 racemate** and associated materials.

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